

Commercial availability and suppliers of 4-azido-3-hydroxybutanenitrile

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Compound of Interest

Compound Name: Butanenitrile, 4-azido-3-hydroxy-

Cat. No.: B8642309

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4-Azido-3-hydroxybutanenitrile: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 4-azido-3-hydroxybutanenitrile, a key chemical intermediate in the synthesis of pharmacologically active compounds. This document consolidates available information on its chemical properties, synthesis, and applications, with a focus on its role in the production of (R/S)-4-amino-3-hydroxybutanoic acid (GABOB), a compound with known neuromodulator, anti-epileptic, and hypotensive activity.

Chemical and Physical Properties

Quantitative data for 4-azido-3-hydroxybutanenitrile is not readily available from commercial suppliers. The information below is based on publicly accessible chemical databases.

Property	Value	Source
CAS Number	117691-01-7	Chemsr[1]
Molecular Formula	C ₄ H ₆ N ₄ O	Chemsr[1]
Molecular Weight	126.117 g/mol	Chemsr[1]
Density	Not Available	Chemsr[1]
Boiling Point	Not Available	Chemsr[1]
Melting Point	Not Available	Chemsr[1]
Flash Point	Not Available	Chemsr[1]

Commercial Availability and Suppliers

As of late 2025, 4-azido-3-hydroxybutanenitrile is not widely listed in the catalogs of major chemical suppliers. Its availability is likely limited to custom synthesis or specialized chemical providers. Researchers interested in acquiring this compound may need to engage with contract research organizations (CROs) or chemical synthesis companies for on-demand production. One potential, though unconfirmed, source mentioned in chemical databases is Shanghai Nianxing Industrial Co., Ltd., however, direct product listings are not available.

Synthesis of 4-Azido-3-hydroxybutanenitrile

The primary synthetic route to 4-azido-3-hydroxybutanenitrile involves a two-step process starting from allyl cyanide. This method is cited in academic literature as a key part of the total synthesis of GABOB.[2]

Experimental Protocol:

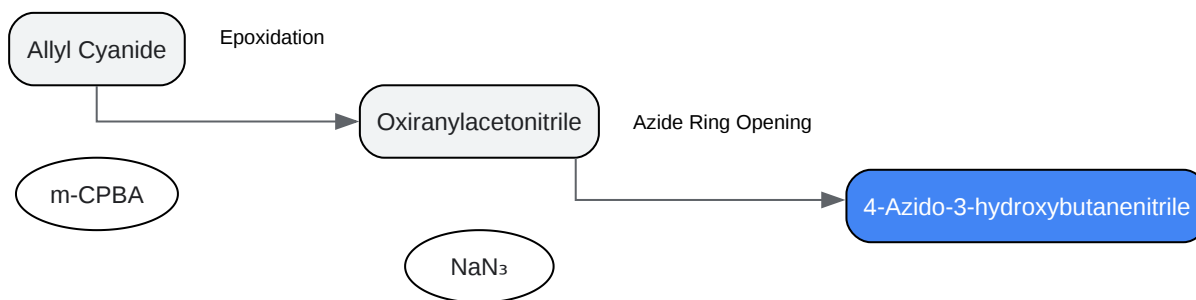
Step 1: Epoxidation of Allyl Cyanide to Oxiranylacetonitrile

- Dissolve allyl cyanide in a suitable solvent such as dichloromethane.
- Add an epoxidizing agent, for example, meta-chloroperoxybenzoic acid (m-CPBA), portion-wise at a controlled temperature, typically 0 °C, to manage the exothermic reaction.

- The reaction can be promoted using ultrasonication to improve efficiency.^[2]
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction and wash the organic layer with a sodium bicarbonate solution to remove acidic byproducts.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude oxiranylacetonitrile.

Step 2: Azide Opening of Oxiranylacetonitrile

- Dissolve the crude oxiranylacetonitrile in a polar aprotic solvent like dimethylformamide (DMF).
- Add sodium azide (NaN_3) to the solution.
- Heat the reaction mixture to facilitate the nucleophilic ring-opening of the epoxide by the azide ion.
- Monitor the reaction by TLC until the starting material is consumed.
- After cooling, dilute the reaction mixture with water and extract the product with a suitable organic solvent, such as ethyl acetate.
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The resulting crude 4-azido-3-hydroxybutanenitrile can be purified by column chromatography on silica gel.



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Synthetic pathway to 4-azido-3-hydroxybutanenitrile.

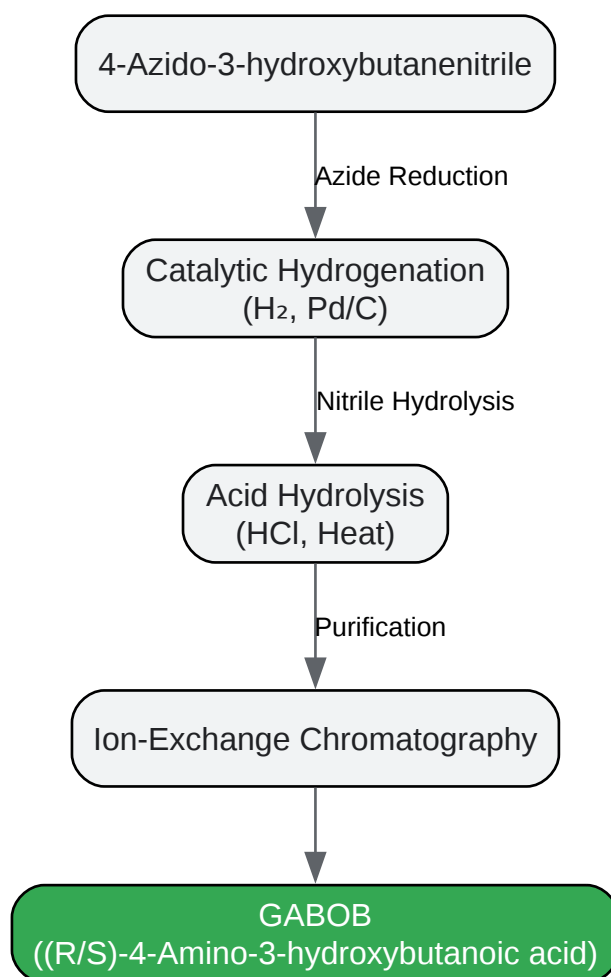
Application in the Synthesis of GABOB

The primary utility of 4-azido-3-hydroxybutanenitrile for researchers in drug development is its role as a direct precursor to (R/S)-4-amino-3-hydroxybutanoic acid (GABOB).^{[2][3]} GABOB is a gamma-aminobutyric acid (GABA) analogue with demonstrated biological activity.

Experimental Protocol:

Step 3: Reduction of the Azide and Hydrolysis of the Nitrile

- Dissolve 4-azido-3-hydroxybutanenitrile in a suitable solvent, such as methanol or ethanol.
- Add a catalyst, typically palladium on carbon (Pd/C).
- Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) to reduce the azide group to a primary amine.
- Following the reduction, add an aqueous acid (e.g., hydrochloric acid) to the reaction mixture.
- Heat the mixture to reflux to facilitate the hydrolysis of the nitrile group to a carboxylic acid.
- After cooling, the product can be isolated and purified by ion-exchange chromatography.



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Workflow for the synthesis of GABOB.

Biological Activity and Signaling Pathways

Currently, there is no published research detailing the direct biological activity or the involvement of 4-azido-3-hydroxybutanenitrile in specific signaling pathways. Its significance in a biological context is derived from its utility as a precursor to the biologically active molecule, GABOB.

The azide and nitrile functional groups are present in various FDA-approved pharmaceuticals and are often used as bioisosteres for other functional groups.[4][5] However, organic azido compounds can also be a concern as potential mutagens, particularly as impurities in drug substances.[6] Therefore, any application of 4-azido-3-hydroxybutanenitrile would require careful toxicological assessment.

Safety Information

A specific Safety Data Sheet (SDS) for 4-azido-3-hydroxybutanenitrile is not publicly available. Based on its functional groups, the compound should be handled with caution in a well-ventilated fume hood.

- **Azide Group:** Organic azides can be energetic and potentially explosive, especially with heating or shock. They are also potentially mutagenic.
- **Nitrile Group:** Nitrile compounds can be toxic and may release hydrogen cyanide upon hydrolysis.

Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

This guide is intended for informational purposes for a research audience. All laboratory work should be conducted by trained professionals with appropriate safety measures in place.

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